

An In-Depth Technical Guide to Ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate

Cat. No.: B169076

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate is a heterocyclic organic compound featuring a pyrazole core substituted with a cyclopropyl group and an ethyl carboxylate moiety. The pyrazole scaffold is a prominent structural motif in medicinal chemistry, known for its diverse pharmacological activities. This document provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate**, tailored for professionals in chemical and pharmaceutical research.

Chemical Structure and Properties

The chemical identity and key properties of **ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate** are summarized below.

Structure:

Table 1: Chemical Identifiers and Physical Properties

Property	Value
CAS Number	133261-06-0
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂
Molecular Weight	180.21 g/mol
Melting Point	90-92 °C
Boiling Point	352.0 °C (Predicted)
Density	1.256 g/cm ³ (Predicted)

Synthesis

The synthesis of **ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate** typically proceeds via a two-step process, beginning with the formation of a β -ketoester intermediate, followed by a cyclization reaction with hydrazine.

Experimental Protocol

Step 1: Synthesis of Ethyl 4-cyclopropyl-3-oxobutanoate (Intermediate)

A detailed experimental protocol for the synthesis of the precursor, ethyl 4-cyclopropyl-3-oxobutanoate (CAS: 630399-84-7), is not readily available in the searched literature. However, a general approach involves the acylation of a cyclopropyl methyl ketone derivative or a related synthetic equivalent.

Step 2: Synthesis of **Ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate**

The following is a generalized procedure based on the synthesis of similar pyrazole derivatives.
[\[1\]](#)[\[2\]](#)

- Materials:
 - Ethyl 4-cyclopropyl-3-oxobutanoate
 - Hydrazine hydrate

- Glacial acetic acid
- Ethanol
- Procedure:
 - A solution of ethyl 4-cyclopropyl-3-oxobutanoate (1 equivalent) is prepared in ethanol.
 - To this solution, hydrazine hydrate (1-1.2 equivalents) is added, followed by a catalytic amount of glacial acetic acid.
 - The reaction mixture is heated to reflux and monitored by thin-layer chromatography (TLC) until the starting material is consumed.
 - Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure.
 - The resulting crude product is purified by recrystallization from a suitable solvent (e.g., ethanol or ethyl acetate) to yield **ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate** as a solid.

Potential Applications in Drug Discovery

Pyrazole derivatives are a well-established class of compounds in medicinal chemistry, exhibiting a broad spectrum of biological activities, including anti-inflammatory, analgesic, anticancer, and antimicrobial properties.^{[3][4][5]} The presence of the cyclopropyl group in **ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate** is significant, as this moiety is often incorporated into drug candidates to enhance metabolic stability, binding affinity, and potency.

Anti-inflammatory Activity

Many pyrazole-based compounds exert their anti-inflammatory effects through the inhibition of cyclooxygenase (COX) enzymes, which are key in the biosynthesis of prostaglandins.^{[6][7]}

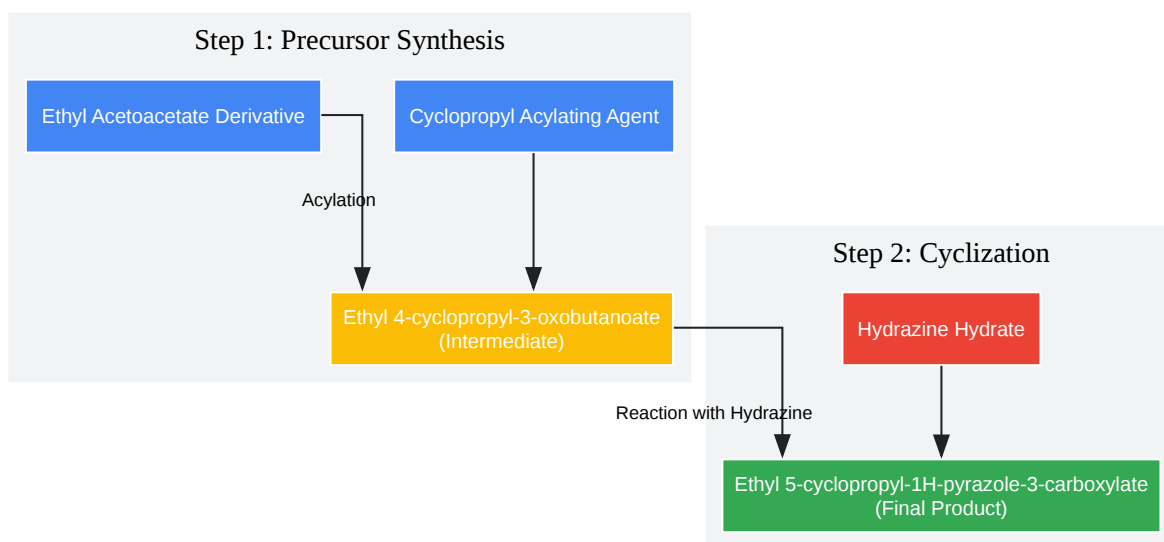
Anticancer Activity

The anticancer mechanisms of pyrazole derivatives are diverse and can involve the inhibition of various protein kinases, disruption of microtubule dynamics, and interaction with DNA.^{[4][8]}

Visualizations

Synthesis Workflow

The following diagram illustrates the general synthetic pathway to **ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate**.

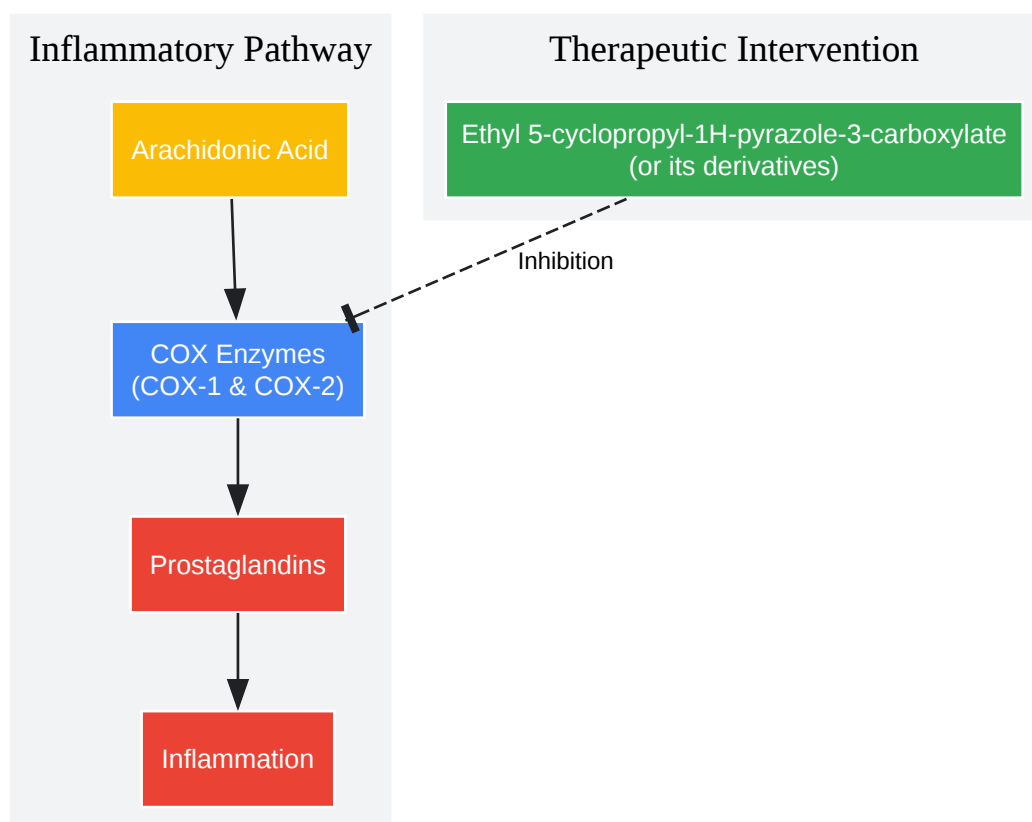


[Click to download full resolution via product page](#)

A generalized synthetic workflow for **ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate**.

Potential Mechanism of Anti-inflammatory Action

This diagram depicts a plausible mechanism of action for pyrazole derivatives as anti-inflammatory agents through the inhibition of the COX pathway.



[Click to download full resolution via product page](#)

A potential anti-inflammatory mechanism of action for pyrazole-based compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis, Characterization of Ethyl 5-(substituted)-1H-pyrazole- 3-carboxylate Derivative as Potent Anti-inflammatory Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis of Novel Pyrazole Derivatives and Their Tumor Cell Growth Inhibitory Activity [mdpi.com]

- 5. academicstrive.com [academicstrive.com]
- 6. Pyrazoles and Pyrazolines as Anti-Inflammatory Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Ethyl 5-cyclopropyl-1H-pyrazole-3-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b169076#ethyl-5-cyclopropyl-1h-pyrazole-3-carboxylate-cas-number-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com